

The Strategic Procurement & Application Guide: 99 Atom % Carbon Disulfide

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Compound of Interest

Compound Name: Carbon-13C disulfide

CAS No.: 30860-31-2

Cat. No.: B1366805

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Executive Summary

Purchasing 99 atom %

Carbon Disulfide (

) is not a standard catalog transaction; it is the acquisition of a volatile, neurotoxic, and high-value isotopic synthon. This reagent is the primary vehicle for introducing a carbon-13 label into thiocarbonyl positions, essential for synthesizing labeled dithiocarbamates, heterocycles, and thioureas used in metabolic tracing and quantitative NMR studies.

This guide moves beyond basic product listings to provide a validated workflow for sourcing, handling, and applying

in drug development. It prioritizes isotopic integrity, operator safety, and regulatory compliance.

Part 1: Technical Specifications & Critical Quality Attributes (CQA)

To ensure experimental reproducibility, the material must meet specific CQAs. "Purity" in this context is bifurcated into Isotopic Enrichment and Chemical Purity.

The Specification Matrix

Attribute	Specification Requirement	Rationale for Drug Development
Isotopic Enrichment		Essential for quantitative Mass Spectrometry (MS) to avoid overlap with natural abundance envelopes (vs).
Chemical Purity	(GC/FID)	Sulfur contaminants (e.g., elemental sulfur) can poison metal catalysts (Pd, Cu) used in downstream cross-coupling.
Form	Liquid (Neat)	High volatility (bp 46°C) requires handling as a neat liquid to minimize solvent interference.
Molecular Weight	77.13 g/mol	Distinct from natural (76.14 g/mol). Critical for stoichiometry calculations.
CAS Number	30860-31-2	Do not confuse with unlabeled (75-15-0). [1] [2] [3]
Packaging	Break-seal Ampoule	Mandatory. Septum-capped vials leak highly volatile over time, altering isotopic concentration and creating safety hazards.

Impurity Profile Awareness

- Sulfur Oxides (): Trace oxidation products if packaged poorly. Can lead to side reactions with amines.
- : Hydrolysis product if exposed to moisture. Highly toxic and interferes with nucleophilic substitutions.

Part 2: Strategic Sourcing & Vendor Evaluation

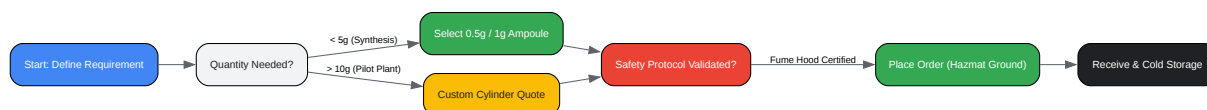
The supply chain for

is constrained by hazardous shipping regulations (IATA Forbidden on Passenger Aircraft).

Validated Suppliers

- Cambridge Isotope Laboratories (CIL): Product Code CLM-730. Industry standard for break-seal packaging.
- Sigma-Aldrich (Merck): Product Code 30860-31-2. Often re-distributed; verify Certificate of Analysis (CoA) origin.
- IsoLife / Eurisotop: European alternatives ensuring faster ground transport within EU.

The Procurement Decision Logic



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Figure 1: Decision workflow for procuring volatile isotopic reagents.

Part 3: Applications & Mechanistic Insight

The primary utility of

in drug development is the synthesis of

-labeled dithiocarbamates and heterocycles (e.g., thiazoles, oxadiazoles).

Core Workflow: Synthesis of -Dithiocarbamates

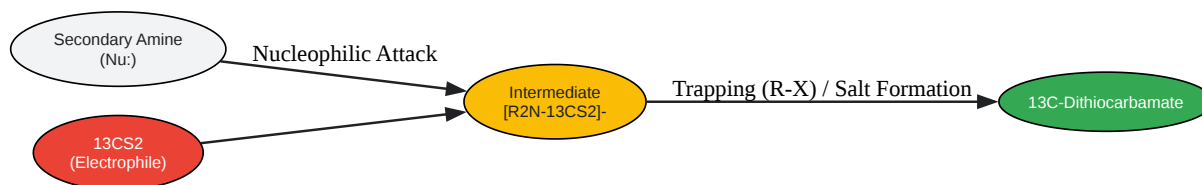
This reaction is the gold standard for validating the reagent's quality. It involves the nucleophilic attack of a secondary amine on the electrophilic

center.

Protocol:

- Setup: Flame-dry a 10 mL Schlenk flask under Argon.
- Reagent Transfer: Cool the
ampoule to -78°C (dry ice/acetone) before opening to prevent flash vaporization.
- Reaction:
 - Add Secondary Amine (1.0 eq) and Base (
or
, 1.2 eq) in DMF.
 - Cannulate
(1.1 eq) slowly into the mixture at 0°C .
 - Observation: A color change (often yellow/orange) indicates formation of the dithiocarbamate anion.
- Trapping: Add Alkyl Halide (e.g., MeI) to generate the stable ester if not using the salt directly.

Mechanistic Pathway Visualization



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Figure 2: Nucleophilic addition mechanism for generating

-labeled scaffolds.

Part 4: Safety, Handling & Storage (The "Self-Validating" System)

is a PBT (Persistent, Bioaccumulative, Toxic) substance and a neurotoxin. The following protocol ensures operator safety and reagent stability.

The "Cold-Open" Protocol

- Never open a

ampoule at room temperature. The internal pressure can cause spraying of the neurotoxic liquid.

- Step 1: Freeze ampoule in liquid nitrogen or dry ice/acetone for 5 minutes.
- Step 2: Score the neck and snap open inside a functioning fume hood.
- Step 3: Use a gas-tight syringe or cannula for transfer.

Storage Integrity

- Temperature: Store at 2°C to 8°C.
- Secondary Containment: Store the primary container inside a shatterproof jar with activated carbon sachets to absorb minor leaks.

- Shelf Life: 2 years if sealed; <1 month if transferred to a septum vial (septums degrade rapidly in contact with

).

References

- National Center for Biotechnology Information. PubChem Compound Summary for Carbon Disulfide. [[Link](#)]
- Organic Chemistry Portal. Synthesis of Dithiocarbamates: Methodologies and Mechanisms. [[Link](#)]

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Sources

- 1. CARBON DISULFIDE | Eurisotop [eurisotop.com]
- 2. isotope.com [isotope.com]
- 3. Carbon disulfide (^{13}C , 97-99%) - Amerigo Scientific [amerigoscientific.com]
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